

Essential Safety and Disposal Guide for TDP1 Inhibitor-3

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Compound of Interest

Compound Name: TDP1 Inhibitor-3

Cat. No.: B12381897

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For researchers, scientists, and drug development professionals utilizing **TDP1 Inhibitor-3**, adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and mitigate environmental impact. This guide provides essential, step-by-step logistical information for the handling and disposal of this compound.

Key Safety and Hazard Information

TDP1 Inhibitor-3 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] All personnel handling this substance must be thoroughly familiar with its potential hazards and employ appropriate personal protective equipment (PPE).

Chemical and Physical Properties	Data	Reference
Synonyms	N/A	[1]
Formula	C33H47NO4S2	[1]
Molecular Weight	585.86	[1]
CAS Number	3074962-67-4	[1]
Appearance	Solid	[1]
Odor	No data available	[1]
Solubility	No data available	[1]

Hazard Identification and Protective Measures	
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410.[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[1]
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/ container to an approved waste disposal plant. [1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator are recommended.[1]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (powder) or -80°C (in solvent).[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]

Experimental Protocols: Disposal Procedure

The proper disposal of **TDP1 Inhibitor-3** is critical to prevent environmental contamination and ensure workplace safety. The following step-by-step procedure must be followed:

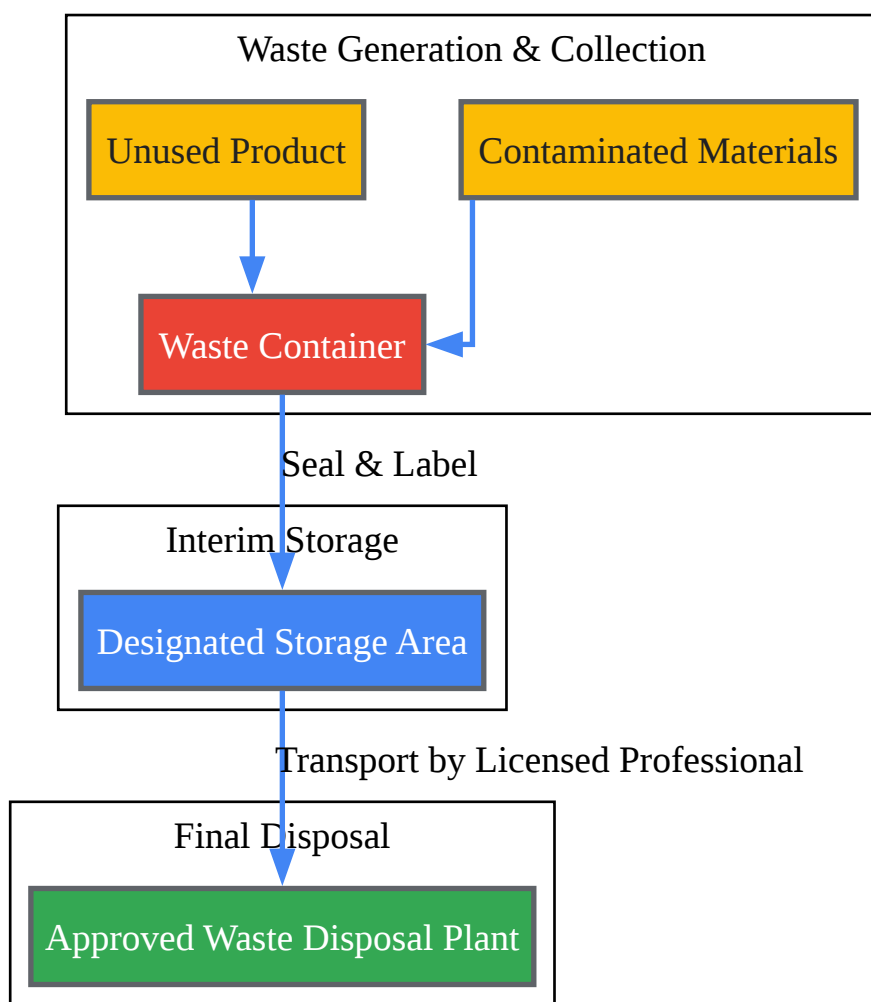
- Waste Collection:
 - All waste containing **TDP1 Inhibitor-3**, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, must be collected in a

designated, clearly labeled, and sealed waste container.

- Do not mix this waste with other chemical waste streams unless compatibility has been verified.
- Waste Storage:
 - Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing or reducing agents.[\[1\]](#)
- Disposal:
 - Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#) This should be carried out by licensed chemical waste disposal professionals.
 - Under no circumstances should **TDP1 Inhibitor-3** or its containers be disposed of in general laboratory trash or poured down the drain.[\[1\]](#)
- Spill Management:
 - In the event of a spill, collect the spillage immediately.[\[1\]](#)
 - Avoid generating dust or aerosols.
 - Use appropriate PPE during cleanup.
 - The collected spill material should be treated as chemical waste and disposed of according to the procedure outlined above.

Visualizing the Disposal Workflow

The following diagram illustrates the mandatory step-by-step process for the safe disposal of **TDP1 Inhibitor-3**.



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Caption: **TDP1 Inhibitor-3** Disposal Workflow.

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References

- 1. TDP1 Inhibitor-3[3074962-67-4]MSDS [dcchemicals.com]

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